

WIZARD² 2470 Sample Changer: Decontamination and Troubleshooting Guide

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Compound of Interest

Compound Name: SM-2470

Cat. No.: B3055704

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the decontamination and troubleshooting of the WIZARD² 2470 sample changer. Adherence to these protocols is crucial for maintaining instrument integrity, ensuring accurate experimental results, and upholding laboratory safety standards.

Frequently Asked Questions (FAQs)

Q1: How often should the WIZARD² 2470 sample changer be decontaminated?

A1: Regular cleaning is recommended to prevent the buildup of dust and potential contaminants. A full decontamination procedure should be performed immediately in the event of a known spill of radioactive material or when background radiation levels are unacceptably high. It is also good practice to perform a thorough decontamination as part of routine preventative maintenance.

Q2: What cleaning agents are safe to use on the WIZARD² 2470 sample changer?

A2: For general cleaning, a soft, lint-free cloth dampened with deionized water or a mild laboratory detergent is suitable for external surfaces. For radioactive decontamination, commercial radiation decontamination solutions are recommended.^[1] Always consult your institution's Radiation Safety Officer (RSO) for approved decontamination agents. Avoid using abrasive cleaners, organic solvents, or strong acids and bases, as they may damage the instrument's components.

Q3: What personal protective equipment (PPE) is required for decontamination?

A3: Appropriate PPE is essential to ensure user safety. This typically includes a lab coat, safety goggles, and disposable gloves. Depending on the nature of the contaminant, additional PPE such as a face shield or specialized gloves may be necessary.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
High background counts	Contamination of the sample changer, detector, or sample racks.	1. Perform a thorough decontamination of the sample changer and racks. 2. Run a background check with an empty sample rack. 3. If high counts persist, contact your Radiation Safety Officer and a qualified service engineer.
Inconsistent or erroneous readings	Sample contamination or improper sample placement.	1. Ensure samples are correctly placed in the racks. 2. Check for any visible contamination on the exterior of the sample tubes. 3. Run a known standard to verify instrument performance.
Visible spill or residue in the sample changer	Accidental spillage of sample material.	1. Immediately stop any running protocols. 2. Follow the detailed decontamination protocol below. 3. Document the spill and decontamination procedure for your records.

Experimental Protocols: Decontamination Procedure

This protocol outlines the standard steps for decontaminating the WIZARD² 2470 sample changer after a known or suspected radioactive spill.

Materials:

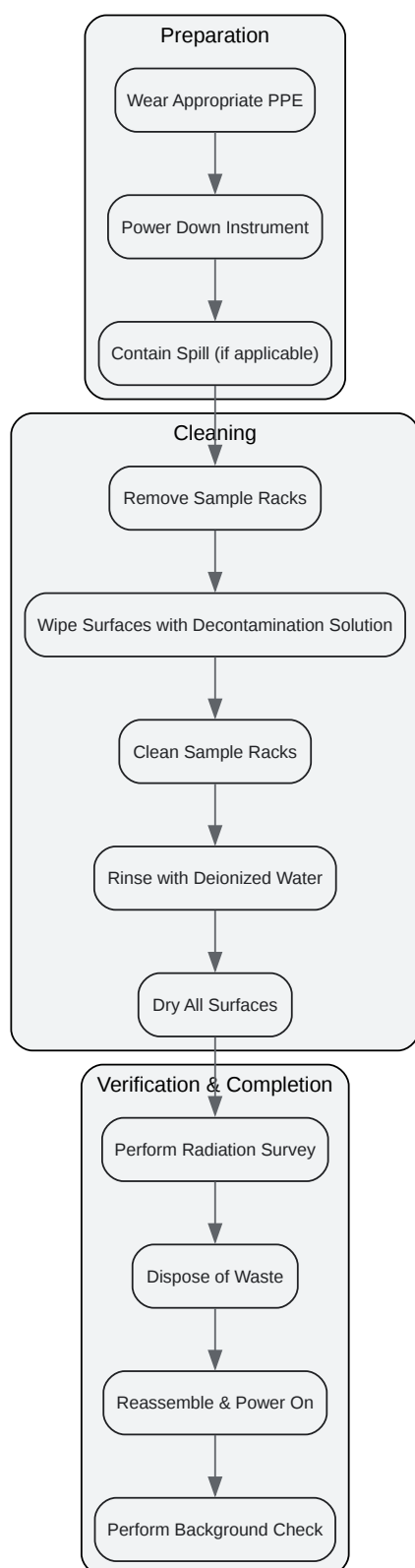
- Personal Protective Equipment (PPE): Lab coat, safety goggles, disposable gloves.
- Absorbent paper or pads.
- Approved radiation decontamination solution (e.g., Radiacwash™ or equivalent).
- Deionized water.
- Soft, lint-free cloths.
- Waste bags for radioactive material disposal.
- Radiation survey meter.

Procedure:

- Safety First: Ensure you are wearing the appropriate PPE.
- Power Down: Turn off the WIZARD² 2470 instrument and disconnect it from the power source.
- Containment: If there is a liquid spill, contain it using absorbent paper.
- Initial Cleaning:
 - Carefully remove all sample racks from the conveyor.
 - Using a cloth dampened with a commercial radiation decontamination solution, wipe down all accessible surfaces of the sample changer, including the conveyor belt, sample loading area, and interior walls.[\[1\]](#)
 - Pay special attention to the "contamination guards" which are inherent in the rack construction.[\[2\]](#)[\[3\]](#)

- For the sample racks, immerse them in the decontamination solution or wipe them down thoroughly.
- Rinsing:
 - Using a new cloth dampened with deionized water, wipe down all surfaces to remove any residual decontamination solution.
- Drying:
 - Wipe all surfaces dry with a clean, lint-free cloth.
- Survey:
 - Use a radiation survey meter to monitor all decontaminated surfaces to ensure that all contamination has been removed to an acceptable level.[\[1\]](#)
- Waste Disposal:
 - Dispose of all used cloths, absorbent paper, and gloves in a designated radioactive waste bag.
- Reassembly and Verification:
 - Once all surfaces are confirmed to be clean, reassemble the sample changer.
 - Reconnect the instrument to the power source and turn it on.
 - Perform a background count to verify that the decontamination was successful.

Decontamination Workflow



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Caption: A flowchart illustrating the step-by-step workflow for the decontamination of the WIZARD² 2470 sample changer.

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